

# A Technical Guide to 3-Methylbutyl 2-Methylpropanoate: Synthesis, Characterization, and Biological Context

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## Compound of Interest

Compound Name: *Isoamyl isobutyrate*

Cat. No.: *B149016*

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## Abstract

This technical guide provides a comprehensive overview of 3-methylbutyl 2-methylpropanoate, a significant ester in the flavor, fragrance, and pheromone industries. This document details its chemical synonyms, properties, and applications. A particular focus is placed on its enzymatic synthesis, purification, and characterization through established analytical techniques. Detailed experimental protocols for these processes are provided to facilitate replication and further research. Furthermore, the biosynthetic origin of its precursor, isoamyl alcohol, via the Ehrlich pathway is elucidated with a corresponding pathway diagram. This guide is intended to be a valuable resource for researchers in organic chemistry, biotechnology, and drug development who may utilize this compound in their work.

## Introduction

3-Methylbutyl 2-methylpropanoate, also widely known by its common synonyms **isoamyl isobutyrate** and isopentyl isobutyrate, is a carboxylic acid ester. It is recognized for its characteristic fruity aroma, often described as reminiscent of apricot, banana, and pineapple[1][2]. This organoleptic profile has led to its extensive use as a flavoring agent in the food and beverage industry and as a fragrance component in cosmetics and personal care products[3][4][5]. Beyond these applications, it serves as a solvent and plasticizer in industrial settings and

as a building block in organic synthesis[3]. Interestingly, it has also been identified as a component of insect pheromones, highlighting its role in chemical communication in the natural world[6][7].

From a chemical standpoint, it is a fatty acid ester derived from the formal condensation of isoamyl alcohol and isobutyric acid[8][9]. Its biosynthesis is linked to the metabolism of amino acids in organisms like yeast, where its precursor, isoamyl alcohol, is a product of the Ehrlich pathway[3][4][5].

This guide will provide an in-depth exploration of the technical aspects of 3-methylbutyl 2-methylpropanoate, with a focus on its synthesis, purification, and analytical characterization.

## Chemical Synonyms and Identifiers

A clear understanding of the nomenclature of 3-methylbutyl 2-methylpropanoate is essential for navigating the scientific literature.

Identifier Type	Identifier
IUPAC Name	3-methylbutyl 2-methylpropanoate[8][10]
Common Synonyms	Isoamyl isobutyrate[8][10][11], Isopentyl isobutyrate[8][10][11], Isoamyl 2-methylpropanoate[1][12], 3-Methylbutyl isobutyrate[8][12], Isobutyric acid isoamyl ester[10][11]
CAS Number	2050-01-3[10][13]
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O <sub>2</sub> [13]
Molecular Weight	158.24 g/mol [8]
InChI Key	VFTGLSWXJMRZNB-UHFFFAOYSA-N[2][13]

## Physicochemical Properties

The physical and chemical properties of 3-methylbutyl 2-methylpropanoate are critical for its handling, application, and analysis.

Property	Value
Appearance	Colorless liquid[9]
Odor	Fruity, apricot, pineapple-like[8]
Boiling Point	168.00 to 171.00 °C @ 760.00 mm Hg[8]
Density	~0.86 g/mL[11]
Solubility	Soluble in organic solvents; low solubility in water.

## Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and characterization of 3-methylbutyl 2-methylpropanoate, compiled from various research sources.

### Enzymatic Synthesis

Enzymatic synthesis is a preferred method for producing "natural" flavor esters and offers high specificity under mild reaction conditions. Lipases are commonly employed for the esterification of isoamyl alcohol with isobutyric acid.

Materials:

- Isoamyl alcohol (3-methyl-1-butanol)
- Isobutyric acid (2-methylpropanoic acid)
- Immobilized lipase (e.g., from *Candida antarctica*, *Rhizomucor miehei*, or *Thermomyces lanuginosus*)
- Organic solvent (e.g., n-hexane, heptane, or a solvent-free system)
- Molecular sieves (optional, to remove water)
- Shaking incubator or magnetic stirrer with heating
- Reaction vessel (e.g., screw-capped flask)

#### Protocol:

- To a 100 mL screw-capped flask, add the desired amounts of isoamyl alcohol and isobutyric acid. Molar ratios can be varied, with an excess of the alcohol often used to drive the reaction equilibrium towards the product. A typical starting point is a 1:1 or 1:2 molar ratio of acid to alcohol.
- Add the organic solvent if the reaction is not solvent-free. The volume should be sufficient to dissolve the reactants.
- Add the immobilized lipase. The enzyme loading is typically between 5-10% (w/w) of the total substrate weight.
- (Optional) Add molecular sieves to the reaction mixture to adsorb the water produced during esterification, which can improve the final conversion.
- Seal the flask and place it in a shaking incubator or on a heated magnetic stirrer.
- Set the temperature to the optimal range for the chosen lipase, typically between 40-60°C.
- Allow the reaction to proceed with constant agitation for a period ranging from a few hours to 48 hours. The reaction progress can be monitored by taking small aliquots at different time intervals and analyzing them by gas chromatography.
- Upon completion, the immobilized enzyme can be recovered by filtration for potential reuse.

## Purification of 3-Methylbutyl 2-Methylpropanoate

After synthesis, the product needs to be purified from unreacted starting materials and the solvent.

#### Materials:

- Crude reaction mixture
- 5% (w/v) Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)

- Anhydrous magnesium sulfate or sodium sulfate
- Separatory funnel
- Distillation apparatus

Protocol:

- Transfer the crude reaction mixture to a separatory funnel.
- Wash the organic phase with a 5% sodium bicarbonate solution to neutralize and remove any unreacted isobutyric acid. Carbon dioxide evolution may occur, so vent the funnel frequently.
- Separate the aqueous layer and repeat the wash if necessary.
- Wash the organic layer with a saturated sodium chloride solution (brine) to remove any remaining water-soluble impurities.
- Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent.
- The solvent can be removed using a rotary evaporator.
- For high purity, the resulting oil can be purified by fractional distillation under atmospheric or reduced pressure. Collect the fraction boiling at the appropriate temperature for 3-methylbutyl 2-methylpropanoate.

## Analytical Characterization

### 4.3.1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for identifying and quantifying volatile compounds like esters.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer.

- Capillary column suitable for flavor and fragrance analysis (e.g., DB-5ms, HP-5ms).

#### Typical GC Conditions:

- Injector Temperature: 250°C
- Carrier Gas: Helium
- Flow Rate: 1.0 mL/min
- Oven Temperature Program:
  - Initial temperature: 50°C, hold for 2 minutes.
  - Ramp: 10°C/min to 250°C.
  - Hold at 250°C for 5 minutes.
- Split Ratio: 50:1

#### Typical MS Conditions:

- Ionization Mode: Electron Ionization (EI)
- Ionization Energy: 70 eV
- Mass Range: m/z 40-400

The resulting mass spectrum can be compared with a library (e.g., NIST) for positive identification.

#### 4.3.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information about the molecule.

#### Instrumentation:

- NMR spectrometer (e.g., 300 MHz or higher).

- Deuterated solvent (e.g., Chloroform-d,  $\text{CDCl}_3$ ).

$^1\text{H}$  NMR (Proton NMR):

- Expected chemical shifts ( $\delta$ ) in ppm:
  - ~0.9 (d, 6H,  $-\text{CH}(\text{CH}_3)_2$  of the isobutyl group)
  - ~1.1 (d, 6H,  $-\text{CH}(\text{CH}_3)_2$  of the isobutyrate group)
  - ~1.5 (m, 2H,  $-\text{CH}_2-\text{CH}(\text{CH}_3)_2$ )
  - ~1.7 (m, 1H,  $-\text{CH}_2-\text{CH}(\text{CH}_3)_2$ )
  - ~2.5 (m, 1H,  $-\text{O}-\text{C}(=\text{O})-\text{CH}(\text{CH}_3)_2$ )
  - ~4.0 (t, 2H,  $-\text{O}-\text{CH}_2-$ )

$^{13}\text{C}$  NMR (Carbon NMR):

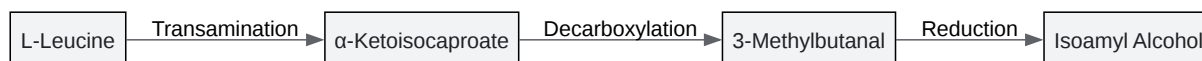
- Expected chemical shifts ( $\delta$ ) in ppm:
  - ~19.0 ( $-\text{CH}(\text{CH}_3)_2$ )
  - ~22.5 ( $-\text{CH}(\text{CH}_3)_2$ )
  - ~25.1 ( $-\text{CH}_2-\text{CH}(\text{CH}_3)_2$ )
  - ~34.1 ( $-\text{O}-\text{C}(=\text{O})-\text{CH}(\text{CH}_3)_2$ )
  - ~37.3 ( $-\text{CH}_2-\text{CH}(\text{CH}_3)_2$ )
  - ~63.4 ( $-\text{O}-\text{CH}_2-$ )
  - ~177.0 ( $\text{C}=\text{O}$ )

## Biosynthesis of Isoamyl Alcohol: The Ehrlich Pathway

The primary alcohol precursor for the synthesis of 3-methylbutyl 2-methylpropanoate, isoamyl alcohol, is a natural product of amino acid metabolism in many microorganisms, particularly yeast. It is formed from the amino acid L-leucine via the Ehrlich pathway. This catabolic pathway involves a series of enzymatic reactions that convert amino acids into their corresponding higher alcohols, also known as fusel alcohols[3][4][5].

The key steps of the Ehrlich pathway for the conversion of L-leucine to isoamyl alcohol are:

- **Transamination:** The amino group of L-leucine is transferred to an  $\alpha$ -keto acid (typically  $\alpha$ -ketoglutarate), forming  $\alpha$ -ketoisocaproate and L-glutamate. This reaction is catalyzed by a branched-chain amino acid aminotransferase.
- **Decarboxylation:** The  $\alpha$ -ketoisocaproate is then decarboxylated to form 3-methylbutanal (isovaleraldehyde) by a decarboxylase enzyme.
- **Reduction:** Finally, 3-methylbutanal is reduced to isoamyl alcohol by an alcohol dehydrogenase, a reaction that often involves the cofactor NADH.



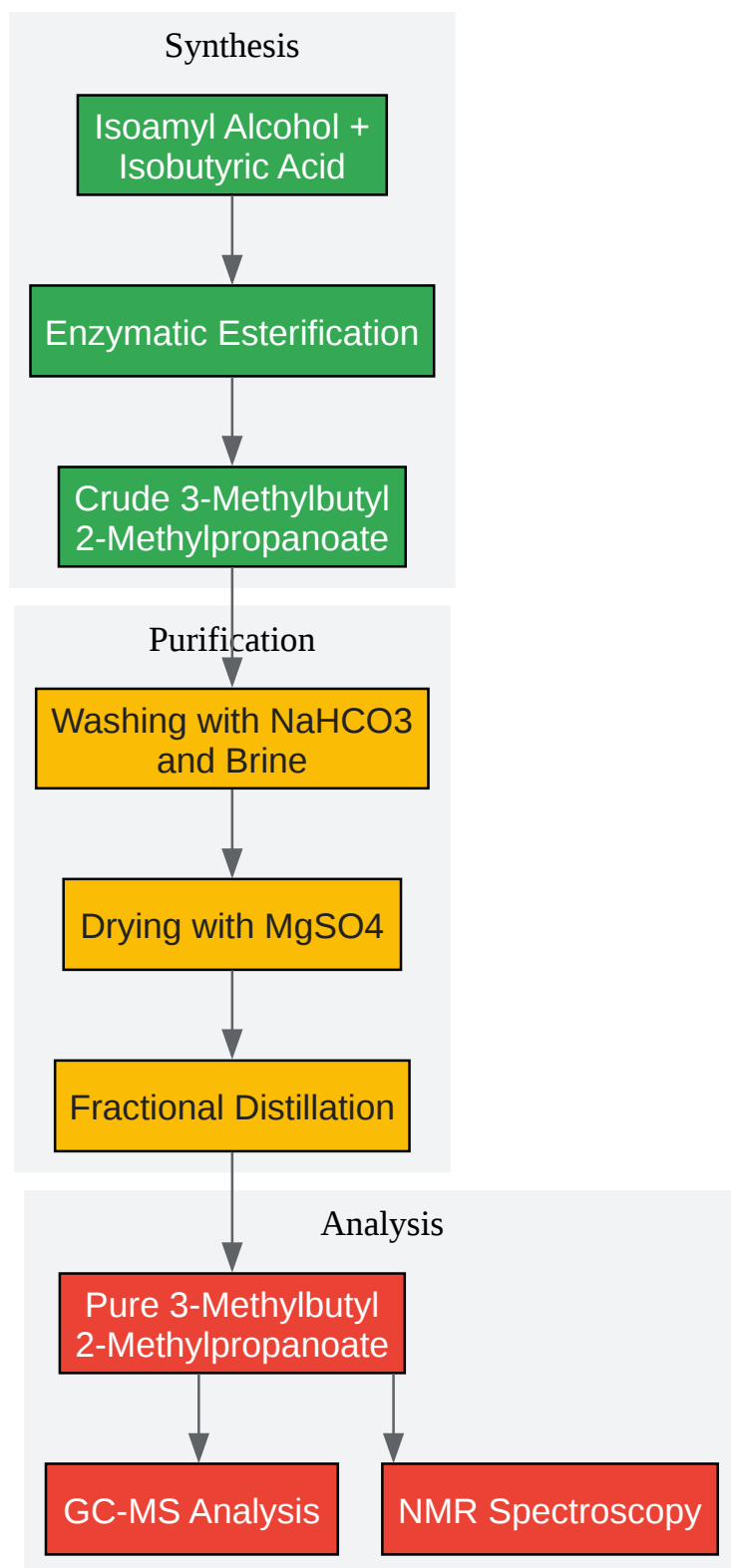
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Caption: The Ehrlich pathway for the biosynthesis of isoamyl alcohol from L-leucine.

## Logical Workflow for Synthesis and Analysis

The overall process from synthesis to characterization of 3-methylbutyl 2-methylpropanoate can be visualized as a logical workflow.





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Caption: Experimental workflow for the synthesis and analysis of 3-methylbutyl 2-methylpropanoate.

## Conclusion

3-Methylbutyl 2-methylpropanoate is a versatile ester with significant applications in both industrial and research settings. This guide has provided a detailed overview of its synonyms, properties, and, most importantly, comprehensive protocols for its enzymatic synthesis, purification, and analytical characterization. The elucidation of the biosynthetic pathway of its precursor, isoamyl alcohol, provides a deeper biological context. The information and methodologies presented herein are intended to serve as a valuable resource for scientists and professionals engaged in research and development involving this and similar compounds.

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## References

- 1. Synthesis of Isoamyl Fatty Acid Ester, a Flavor Compound, by Immobilized Rhodococcus Cutinase - PMC [pmc.ncbi.nlm.nih.gov]
- 2. NMR analysis of carboxylate isotopomers of  $^{13}\text{C}$ -metabolites by chemoselective derivatization with  $^{15}\text{N}$ -cholamine - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. m.youtube.com [m.youtube.com]
- 6. researchgate.net [researchgate.net]
- 7. Chemistry 210 Experiment 7 [home.miracosta.edu]
- 8. researchgate.net [researchgate.net]
- 9. Isoamyl butyrate(106-27-4)  $^{13}\text{C}$  NMR spectrum [chemicalbook.com]
- 10. perfumerflavorist.com [perfumerflavorist.com]
- 11. Enzymatic synthesis optimization of isoamyl butyrate from fusel oil [redalyc.org]

- 12. Enzymatic synthesis of isoamyl butyrate catalyzed by immobilized lipase on poly-methacrylate particles: optimization, reusability and mass transfer studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Organic Syntheses Procedure [orgsyn.org]
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